

Protocol for Growing Single Crystals of Cesium Permanganate

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Compound of Interest

Compound Name: *Permanganic acid (HMnO₄), cesium salt*

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Application Notes

This document provides a detailed protocol for the synthesis and subsequent growth of single crystals of cesium permanganate (CsMnO₄). Cesium permanganate is a purple crystalline solid with an orthorhombic crystal structure, isostructural with potassium permanganate.^[1] The generation of high-purity single crystals is crucial for various research applications, including structural analysis and the investigation of its physical and chemical properties. The protocol herein is based on the principle of precipitation followed by controlled slow cooling and evaporation of a saturated aqueous solution. Due to the strong oxidizing nature of permanganates, strict adherence to safety protocols is mandatory.

Data Presentation

Table 1: Properties of Cesium Permanganate

Property	Value	Reference
Chemical Formula	CsMnO ₄	[1]
Molar Mass	251.84 g/mol	
Appearance	Purple crystals	[1]
Crystal System	Orthorhombic	[1]
Solubility in Water		
at 1 °C	0.97 g/L	[1]
at 19 °C	2.3 g/L	[1]
at 59 °C	12.5 g/L	[1]

Experimental Protocols

Part 1: Synthesis of Cesium Permanganate Powder

This protocol outlines the synthesis of cesium permanganate powder via a precipitation reaction between potassium permanganate (KMnO₄) and a soluble cesium salt, such as cesium nitrate (CsNO₃) or cesium chloride (CsCl).

Materials:

- Potassium permanganate (KMnO₄)
- Cesium nitrate (CsNO₃) or Cesium chloride (CsCl)
- Deionized water
- Beakers
- Stirring rod
- Filtration apparatus (Buchner funnel, filter paper, vacuum flask)
- Drying oven or desiccator

Procedure:

- Prepare Reactant Solutions:
 - Prepare a saturated solution of potassium permanganate in deionized water at room temperature.
 - Prepare a concentrated solution of the chosen cesium salt in deionized water.
- Precipitation:
 - Slowly add the cesium salt solution to the potassium permanganate solution while stirring continuously.
 - A purple precipitate of cesium permanganate will form due to its lower solubility.^[1]
- Isolation and Washing:
 - Collect the precipitate by vacuum filtration using a Buchner funnel and filter paper.
 - Wash the precipitate with small portions of cold deionized water to remove soluble byproducts (e.g., potassium nitrate).
- Drying:
 - Dry the purified cesium permanganate powder in a drying oven at a low temperature (e.g., 50-60 °C) or in a desiccator to avoid decomposition.

Part 2: Growth of Cesium Permanganate Single Crystals

This protocol describes the growth of single crystals from the synthesized cesium permanganate powder using a combination of slow cooling and slow evaporation methods.

Materials:

- Synthesized cesium permanganate powder
- Deionized water

- Beaker or crystallizing dish
- Hot plate with magnetic stirrer
- Thermometer
- Petri dish or watch glass (to cover the beaker)
- Nylon or PTFE thread (for seeding)
- Seed crystal (a small, well-formed crystal from initial crystallization)

Procedure:

- Preparation of a Saturated Solution:
 - In a clean beaker, add a measured amount of deionized water.
 - Gently heat the water on a hot plate to approximately 60 °C.
 - Gradually add the synthesized cesium permanganate powder to the warm water while stirring until no more solid dissolves, creating a saturated solution. The solubility at 59 °C is 12.5 g/L.^[1]
- Initial Crystallization (to obtain seed crystals):
 - Filter the hot, saturated solution into a clean, pre-warmed beaker to remove any undissolved particles.
 - Cover the beaker with a watch glass or petri dish, leaving a small opening for slow evaporation.
 - Allow the solution to cool slowly to room temperature. Small crystals will form at the bottom of the beaker. .
- Seed Crystal Selection and Mounting:
 - Carefully decant the supernatant.

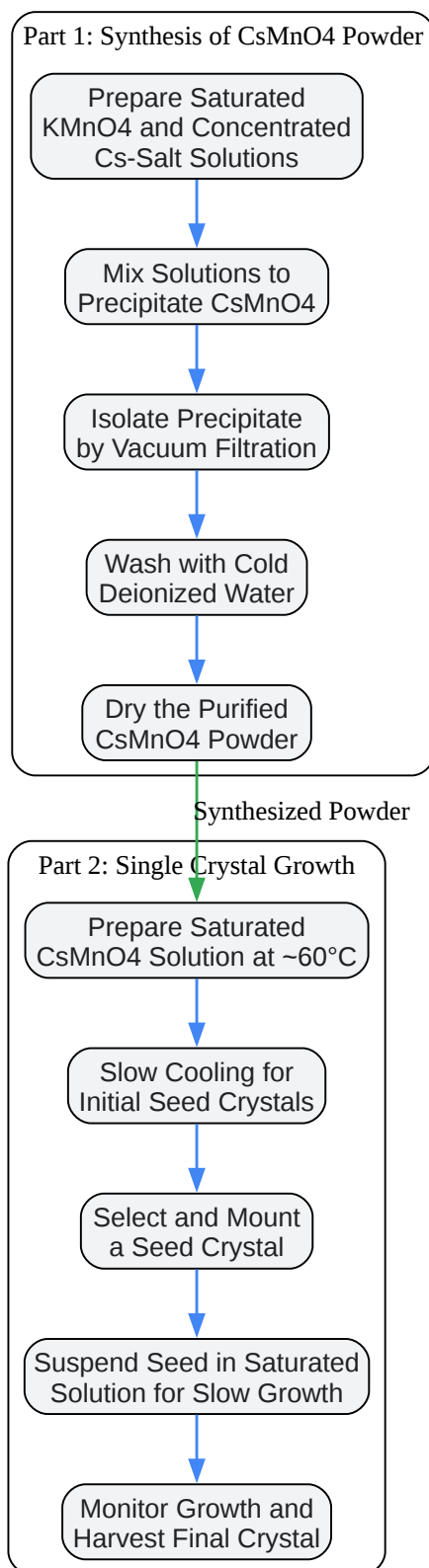
- Select a small, well-formed, and transparent crystal from the initial batch to act as a seed crystal.
- Tie the seed crystal securely to a thin nylon or PTFE thread.
- Single Crystal Growth:
 - Prepare a fresh, saturated solution of cesium permanganate at a temperature slightly below the initial saturation temperature (e.g., 55 °C).
 - Suspend the mounted seed crystal in the center of the saturated solution, ensuring it is not touching the sides or bottom of the beaker.
 - Cover the beaker as before to allow for very slow evaporation.
 - Place the entire setup in a location with a stable temperature and minimal vibrations to promote uniform crystal growth.
- Monitoring and Harvesting:
 - Monitor the crystal growth over several days to weeks.
 - If smaller, unwanted crystals begin to form, carefully remove the main crystal, filter the solution, and re-suspend the crystal in the filtered solution.
 - Once the crystal has reached the desired size, carefully remove it from the solution and gently dry it with a lint-free cloth.

Safety Precautions

- Oxidizing Agent: Permanganates are strong oxidizing agents. Avoid contact with combustible materials.
- Personal Protective Equipment (PPE): Always wear safety goggles, gloves, and a lab coat.
- Handling: Avoid creating dust. Handle in a well-ventilated area.
- Storage: Store in a cool, dry place away from incompatible materials.

- Disposal: Dispose of waste according to local regulations for oxidizing materials.

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References

- 1. Caesium permanganate - Wikipedia [en.wikipedia.org]
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